

An In-depth Technical Guide to 5-Methoxy-2-(piperidin-2-YL)pyridine

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Compound of Interest

Compound Name: 5-Methoxy-2-(piperidin-2-
YL)pyridine

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive overview of the physicochemical properties, a proposed synthetic pathway, and key analytical methodologies for the characterization of **5-Methoxy-2-(piperidin-2-YL)pyridine**. This molecule, possessing both a methoxy-substituted pyridine ring and a piperidine moiety, is of significant interest in medicinal chemistry due to its structural alerts that are common in centrally active agents. This document is designed to serve as a foundational resource for researchers engaged in the synthesis, characterization, and application of this and related compounds. By integrating established chemical principles with data from analogous structures, this guide offers practical, field-proven insights to facilitate further research and development.

Introduction and Molecular Overview

5-Methoxy-2-(piperidin-2-yl)pyridine is a heterocyclic compound featuring a pyridine ring substituted with a methoxy group at the 5-position and a piperidine ring at the 2-position. The presence of a chiral center at the 2-position of the piperidine ring means this compound can exist as a pair of enantiomers, (S)- and (R)-**5-Methoxy-2-(piperidin-2-yl)pyridine**. The combination of the electron-donating methoxy group on the aromatic pyridine ring and the basic, saturated piperidine ring imparts a unique set of physicochemical properties that are critical for its behavior in biological systems. Understanding these properties is paramount for its application in drug discovery and development.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to its development as a potential therapeutic agent. While experimental data for **5-Methoxy-2-(piperidin-2-yl)pyridine** is not extensively available in the public domain, we can compile a combination of computed data and estimations based on its structural analogs.

Table 1: Physicochemical Properties of (s)-2-Methoxy-5-(piperidin-2-yl)pyridine

Property	Value	Source/Method	Significance in Drug Development
Molecular Formula	C ₁₁ H ₁₆ N ₂ O	-	Defines the elemental composition and is the basis for molecular weight calculation.
Molecular Weight	192.26 g/mol	[1]	Influences a wide range of properties including solubility, diffusion, and bioavailability.
Appearance	Predicted: Colorless to pale yellow liquid or solid	Inferred from related compounds	Basic physical state at room temperature.
Melting Point	Not available	-	Important for formulation, purification, and stability assessment.
Boiling Point	Not available	-	Relevant for purification by distillation and assessing volatility.
pKa (predicted)	~8.0-9.0	Estimated based on piperidine (pKa ~11.2) and pyridine analogs. [2]	The basicity of the piperidine nitrogen is crucial for its interaction with biological targets and its solubility in aqueous media at different pH values.
LogP (predicted)	1.9048	[1]	Indicates moderate lipophilicity, suggesting a balance between aqueous

solubility and
membrane
permeability.

Topological Polar
Surface Area (TPSA)

34.15 Å²

[1]

A key predictor of drug transport properties, including intestinal absorption and blood-brain barrier penetration. A value below 90 Å² is often associated with good oral bioavailability.

Hydrogen Bond
Acceptors

3

[1]

The number of hydrogen bond acceptors influences solubility and binding to biological targets.

Hydrogen Bond
Donors

1

[1]

The number of hydrogen bond donors impacts solubility and target binding.

Rotatable Bonds

2

[1]

Relates to the conformational flexibility of the molecule, which can affect target binding and metabolism.

Solubility (predicted)

Soluble in methanol, ethanol, and other polar organic solvents. Limited solubility in water, which is pH-dependent.[3][4][5]

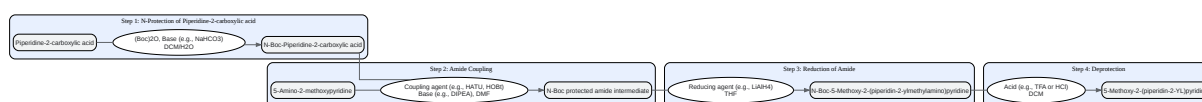
Inferred from structural features and LogP.

Crucial for formulation and in vivo administration. The basic piperidine nitrogen suggests that solubility will be higher in acidic aqueous

solutions due to salt formation.

Proposed Synthetic Pathway

The synthesis of **5-Methoxy-2-(piperidin-2-YL)pyridine** can be approached through a multi-step sequence, starting from commercially available materials. A logical and efficient strategy involves the initial synthesis of the substituted pyridine precursor, followed by the crucial reduction of the pyridine ring to the corresponding piperidine.



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Caption: Proposed Synthetic Workflow for **5-Methoxy-2-(piperidin-2-YL)pyridine**.

Detailed Experimental Protocol (Proposed)

This protocol is a proposed synthetic route and may require optimization.

Step 1: N-Protection of Piperidine-2-carboxylic acid

- **Rationale:** The secondary amine of piperidine is nucleophilic and would interfere with subsequent reactions. Protection with a tert-butoxycarbonyl (Boc) group is a standard and effective strategy.[6]

- Procedure:
 - Dissolve piperidine-2-carboxylic acid (1.0 eq) in a 1:1 mixture of dichloromethane (DCM) and water.
 - Add sodium bicarbonate (2.0 eq).
 - Add di-tert-butyl dicarbonate ((Boc)₂O) (1.1 eq) to the vigorously stirring mixture.
 - Stir at room temperature for 12-18 hours, monitoring the reaction by thin-layer chromatography (TLC).
 - Once the reaction is complete, separate the organic layer. Extract the aqueous layer with DCM.
 - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield N-Boc-piperidine-2-carboxylic acid.

Step 2: Amide Coupling

- Rationale: Formation of an amide bond between the protected amino acid and 5-amino-2-methoxypyridine is a key step in assembling the molecule. HATU is a common and efficient coupling reagent.
- Procedure:
 - Dissolve N-Boc-piperidine-2-carboxylic acid (1.0 eq), 5-amino-2-methoxypyridine (1.0 eq), HATU (1.1 eq), and HOBt (1.1 eq) in anhydrous N,N-dimethylformamide (DMF).
 - Add N,N-diisopropylethylamine (DIPEA) (2.5 eq) to the solution.
 - Stir the reaction mixture at room temperature for 12-24 hours, monitoring by TLC or LC-MS.
 - Upon completion, dilute the reaction mixture with ethyl acetate and wash sequentially with saturated aqueous sodium bicarbonate, water, and brine.

- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to obtain the N-Boc protected amide intermediate.

Step 3: Reduction of the Amide

- Rationale: The amide carbonyl needs to be reduced to a methylene group to form the final carbon skeleton. Lithium aluminum hydride (LiAlH_4) is a powerful reducing agent suitable for this transformation.
- Procedure:
 - To a solution of the N-Boc protected amide intermediate (1.0 eq) in anhydrous tetrahydrofuran (THF) at 0 °C under an inert atmosphere, slowly add lithium aluminum hydride (2.0-3.0 eq).
 - Allow the reaction to warm to room temperature and then heat to reflux for 4-8 hours, monitoring by TLC.
 - After completion, cool the reaction to 0 °C and quench sequentially by the slow addition of water, 15% aqueous NaOH, and then more water (Fieser workup).
 - Filter the resulting precipitate and wash with THF.
 - Concentrate the filtrate under reduced pressure to yield N-Boc-5-Methoxy-2-(piperidin-2-ylmethylamino)pyridine.

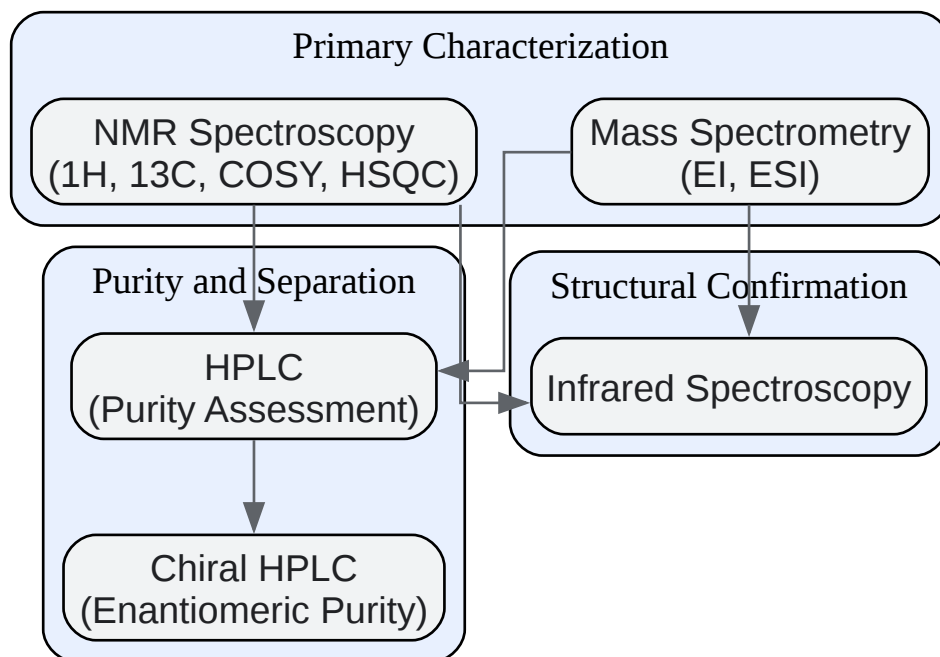
Step 4: Deprotection of the Boc Group

- Rationale: The final step is the removal of the Boc protecting group to yield the free secondary amine of the piperidine ring. This is readily achieved under acidic conditions.[\[6\]](#)
- Procedure:
 - Dissolve the N-Boc protected product from the previous step in DCM.

- Add an excess of trifluoroacetic acid (TFA) or a solution of HCl in dioxane.
- Stir the reaction at room temperature for 1-4 hours, monitoring by TLC.
- Upon completion, concentrate the reaction mixture under reduced pressure.
- Dissolve the residue in DCM and wash with saturated aqueous sodium bicarbonate to neutralize the excess acid.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to yield the final product, **5-Methoxy-2-(piperidin-2-yl)pyridine**. Further purification may be achieved by column chromatography or distillation under reduced pressure.

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity, purity, and structure of the synthesized **5-Methoxy-2-(piperidin-2-yl)pyridine**. A combination of spectroscopic and chromatographic techniques should be employed.



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Caption: Analytical Workflow for **5-Methoxy-2-(piperidin-2-yl)pyridine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Rationale: NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules. ^1H and ^{13}C NMR will confirm the presence of all protons and carbons in their expected chemical environments. 2D NMR techniques like COSY and HSQC will establish connectivity.
- Predicted ^1H NMR Spectrum (400 MHz, CDCl_3):
 - Pyridine Ring Protons: Three signals in the aromatic region (δ 6.5-8.5 ppm). The proton at C6 will likely be a doublet, the proton at C4 a doublet of doublets, and the proton at C3 a doublet.
 - Methoxy Group: A singlet around δ 3.8-4.0 ppm.
 - Piperidine Ring Protons: A complex series of multiplets in the aliphatic region (δ 1.5-3.5 ppm). The proton at the chiral center (C2) will be a multiplet coupled to the adjacent methylene protons.
 - NH Proton: A broad singlet, the chemical shift of which will be concentration-dependent.
- Predicted ^{13}C NMR Spectrum (100 MHz, CDCl_3):
 - Pyridine Ring Carbons: Five signals in the aromatic region (δ 100-165 ppm).
 - Methoxy Carbon: A signal around δ 55-60 ppm.
 - Piperidine Ring Carbons: Five signals in the aliphatic region (δ 20-60 ppm).
- Experimental Protocol:
 - Dissolve 5-10 mg of the purified compound in approximately 0.7 mL of deuterated chloroform (CDCl_3) or another suitable deuterated solvent.
 - Acquire ^1H , ^{13}C , COSY, and HSQC spectra on a 400 MHz or higher field NMR spectrometer.

Mass Spectrometry (MS)

- **Rationale:** Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, which helps to confirm its identity. Both Electron Ionization (EI) and Electrospray Ionization (ESI) are valuable techniques.
- **Expected Fragmentation Pattern (EI-MS):**
 - **Molecular Ion (M^+):** A peak at m/z 192.
 - **Alpha-Cleavage:** Loss of a hydrogen radical from the carbon adjacent to the piperidine nitrogen.
 - **Ring Fission:** Cleavage of the piperidine ring.
 - **Loss of Methoxy Group:** A fragment corresponding to the loss of a methoxy radical ($\bullet OCH_3$).
- **Experimental Protocol (GC-MS):**
 - Dissolve the sample in a volatile organic solvent (e.g., methanol or ethyl acetate).
 - Inject the sample into a GC-MS system equipped with a suitable capillary column (e.g., a non-polar column).
 - Use a temperature gradient to ensure separation from any impurities.
 - Acquire the mass spectrum in EI mode.
- **Experimental Protocol (LC-MS):**
 - Dissolve the sample in a suitable mobile phase, such as a mixture of acetonitrile and water with a small amount of formic acid to aid ionization.
 - Inject the sample into an LC-MS system with a C18 reverse-phase column.
 - Use ESI in positive ion mode to detect the protonated molecule $[M+H]^+$ at m/z 193.

High-Performance Liquid Chromatography (HPLC)

- Rationale: HPLC is the standard method for determining the purity of a compound. For a basic compound like **5-Methoxy-2-(piperidin-2-yl)pyridine**, a reverse-phase method is appropriate.^{[7][8]}
- Experimental Protocol (Purity Analysis):
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
 - Mobile Phase A: Water with 0.1% trifluoroacetic acid (TFA) or formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% TFA or formic acid.
 - Gradient: A suitable gradient from a low to a high percentage of Mobile Phase B over 10-20 minutes.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detection at a wavelength where the pyridine chromophore absorbs (e.g., 254 nm or 270 nm).
 - Purity Calculation: The purity is determined by the area percentage of the main peak.

Conclusion

This technical guide provides a detailed framework for the synthesis and characterization of **5-Methoxy-2-(piperidin-2-yl)pyridine**. While a lack of extensive published experimental data necessitates the use of proposed methodologies and predicted properties, the information presented herein is grounded in established principles of organic chemistry and analytical science. The proposed synthetic route is logical and utilizes common laboratory transformations. The outlined analytical protocols provide a robust strategy for confirming the structure and purity of the target compound. This guide is intended to be a valuable resource for researchers, enabling them to confidently approach the synthesis and study of this and related molecules in their drug discovery and development endeavors.

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